

# Personal protective equipment for handling JKE-1674

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## Compound of Interest

Compound Name: JKE-1674

Cat. No.: B3025899

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## Essential Safety and Handling Guide for JKE-1674

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **JKE-1674**. The following procedures are designed to ensure a safe laboratory environment and proper management of this compound.

**JKE-1674** is an orally active inhibitor of glutathione peroxidase 4 (GPX4) and an active metabolite of the GPX4 inhibitor ML-210. While a specific Safety Data Sheet (SDS) for **JKE-1674** indicates no classification under the Globally Harmonized System (GHS), a conservative approach to handling is recommended based on the safety profile of its precursor, ML-210[1][2]. The SDS for ML-210 classifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1].

## Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is critical to minimize exposure and ensure user safety. The following table summarizes the recommended PPE for handling **JKE-1674**, based on the more detailed safety information available for its precursor, ML-210[1].

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety goggles with side-shields.	To prevent eye contact with the compound, which could cause irritation.
Hand Protection	Protective gloves (e.g., nitrile).	To avoid skin contact. Gloves should be inspected before use.
Body Protection	Impervious clothing, such as a lab coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	A suitable respirator should be used when handling the powder form or if aerosols may be generated.	To prevent inhalation, especially in areas without adequate exhaust ventilation.

## Operational and Disposal Plans

### Handling and Storage:

- Handling: Avoid inhalation, and contact with eyes and skin. Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling. Use only in areas with appropriate exhaust ventilation[1].
- Storage: **JKE-1674** is a crystalline solid. For long-term stability, it should be stored at -20°C for up to four years[3]. Stock solutions should be stored at -80°C for up to one year to avoid degradation[4][5]. It is noted that the compound can decompose if stored for prolonged periods at room temperature as a solution in DMSO.

### First Aid Measures:

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth[1].
- Eye Contact: Remove contact lenses if present and easy to do. Rinse opened eye for several minutes under running water[2].

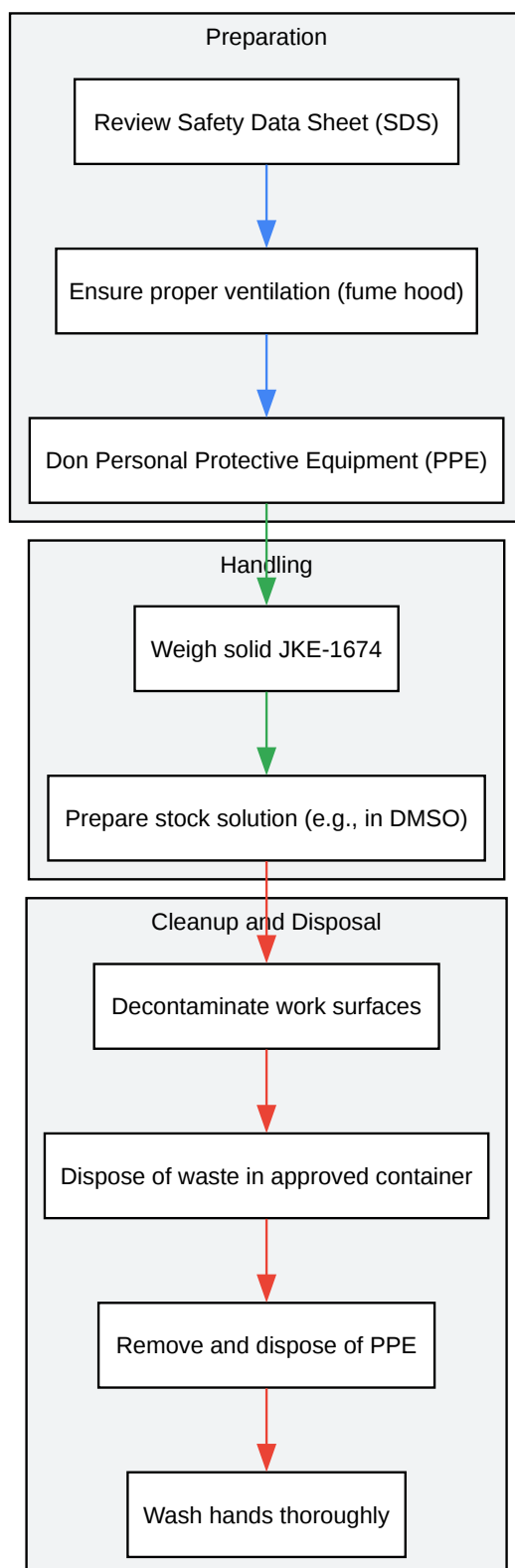
- Skin Contact: While the product is generally not considered a skin irritant, it is good practice to wash the affected area with soap and water[2][6].
- Inhalation: Move the person to fresh air. Consult a doctor in case of complaints[2].

Disposal:

- Dispose of contents and container to an approved waste disposal plant[1]. Avoid release to the environment and collect any spillage[1].

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for safely handling **JKE-1674** in a laboratory setting.



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Caption: Workflow for safe handling of **JKE-1674**.

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- To cite this document: BenchChem. [Personal protective equipment for handling JKE-1674]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025899#personal-protective-equipment-for-handling-jke-1674]

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